

# A Comparative Analysis of the Ballistic Performance of pDCPD Composites

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the ballistic performance of polydicyclopentadiene (pDCPD) composites against leading alternatives such as aramid fibers (e.g., Kevlar®) and ultra-high molecular weight polyethylene (UHMWPE, e.g., Dyneema®). The information is supported by experimental data to inform material selection for advanced protective applications.

Polydicyclopentadiene (pDCPD) is emerging as a compelling thermoset polymer matrix for composite materials, demonstrating exceptional impact resistance and a unique combination of properties that distinguish it from traditional materials used in ballistic applications. Recent studies have highlighted its potential to provide robust protection while offering advantages in certain environmental conditions.

## Superior Performance Across a Broad Temperature Range

A significant advantage of pDCPD is its consistent and superior ballistic performance over a wide temperature range, from -55 to 75 °C.<sup>[1][2]</sup> This is in contrast to typical highly crosslinked epoxy networks, which can become brittle at low temperatures.<sup>[1][2]</sup> This characteristic makes pDCPD a reliable material for applications in environments with fluctuating temperatures.

## Overcoming the Strength vs. Energy Dissipation Trade-off

pDCPD composites exhibit the potential to circumvent the common trade-off between structural integrity and energy dissipation often encountered with conventional crosslinked polymers.[1][2] The material shows a remarkable 300–400% improvement in ballistic energy dissipation compared to structural epoxy resins, as measured by the projectile penetration kinetic energy (KE50).[1] This superior performance is attributed to its higher fracture toughness and lower yield stress relative to typical epoxies.[1][2]

## Insights into Failure Mechanisms

Molecular dynamics simulations suggest that the impressive ballistic performance of pDCPD stems from the absence of strong non-covalent interactions and the facile formation of nanoscale voids, which help to accommodate strain during impact.[1][2] Under ballistic impact, pDCPD composites absorb energy through significant permanent deformation, including interlaminar matrix cracking and localized kinking fractures.[3]

## Data Presentation: A Comparative Overview

The following tables summarize the quantitative data on the ballistic performance of pDCPD, aramid (Kevlar®), and UHMWPE (Dyneema®) composites based on available experimental findings. It is important to note that the data is collated from different studies with varying experimental conditions.

Material System	Projectile	V50 (m/s)	Areal Density ( kg/m <sup>2</sup> )	Source
pDCPD Composite	Not Specified	Data Not Available	Not Specified	
Kevlar®/Epoxy	9mm FMJ	~312	Not Specified	[4]
Kevlar®/PU	9mm FMJ	Higher than Kevlar/Epoxy	Not Specified	[5]
UHMWPE (Dyneema® SB21)	1.1g FSP	Not Specified	Varied	[6]
UHMWPE (Dyneema® SB117)	1.1g FSP	Higher than SB21	Varied	[6]
Kevlar®/UHMW PE Hybrid	0.38 LRN & 0.357 SJSP	Not Specified	Not Specified	[7]

Material System	Projectile	Energy Absorption (J)	Target Thickness (mm)	Source
pDCPD	Not Specified	300-400% > Epoxy	Not Specified	[1]
Ramie/Epoxy + 0.5% Graphene Oxide	Not Specified	130.3	Not Specified	[8]
Kevlar®/Epoxy	Not Specified	Data Not Available	Not Specified	
UHMWPE/Aluminum Honeycomb	9mm	Specific Energy Absorption: 26-34 J·cm/g	Not Specified	[9]

Material System	Projectile	Back-Face Signature (BFS) (mm)	Standard	Source
pDCPD/Aramid Fabric	.44 Magnum	Not Specified	Not Specified	[10]
Kevlar® LFT SB1 (24 layers)	9mm FMJ	23.11 (average)	NIJ 0101.06	[11]
UHMWPE Hybrid	Not Specified	30% reduction with carbon fiber layers	Not Specified	[12]

Note: The V50 ballistic limit is the velocity at which a projectile has a 50% probability of penetrating the armor. Energy absorption indicates the amount of kinetic energy the material can dissipate upon impact. Back-face signature (BFS) is the depth of indentation on the back of the armor after a non-perforating impact, with the NIJ standard limit being 44mm.[13]

## Experimental Protocols

The ballistic performance data cited in this guide are primarily based on standardized testing methodologies, including those established by the National Institute of Justice (NIJ) and NATO (STANAG).

### V50 Ballistic Limit Testing (Based on STANAG 2920)

This test determines the velocity at which there is a 50% probability of a projectile penetrating the target.

- Projectile: Fragment Simulating Projectiles (FSPs) of a specified mass and caliber are used.
- Target: The composite panel is securely mounted in a fixture.
- Velocity Measurement: A chronograph system is used to measure the velocity of each projectile before impact.

- Procedure: A series of shots are fired at varying velocities. The outcome of each shot (penetration or no penetration) is recorded.
- V50 Calculation: The V50 is calculated as the arithmetic mean of an equal number of the highest partial penetration velocities and the lowest complete penetration velocities.

## Back-Face Signature (BFS) Measurement (Based on NIJ Standards)

This test measures the deformation on the rear face of the armor upon a non-perforating impact.

- Backing Material: The armor panel is placed in front of a block of backing material, typically Roma Plastilina No. 1 clay, which has been conditioned to a specific consistency.
- Projectile and Velocity: A specific type of ammunition is fired at a designated velocity.
- Impact: The projectile impacts the armor, and if it does not perforate, it creates an indentation in the clay backing.
- Measurement: The depth of the indentation (BFS) in the clay is measured using a caliper. The maximum allowable BFS under NIJ Standard-0101.06 is 44 mm.[\[13\]](#)

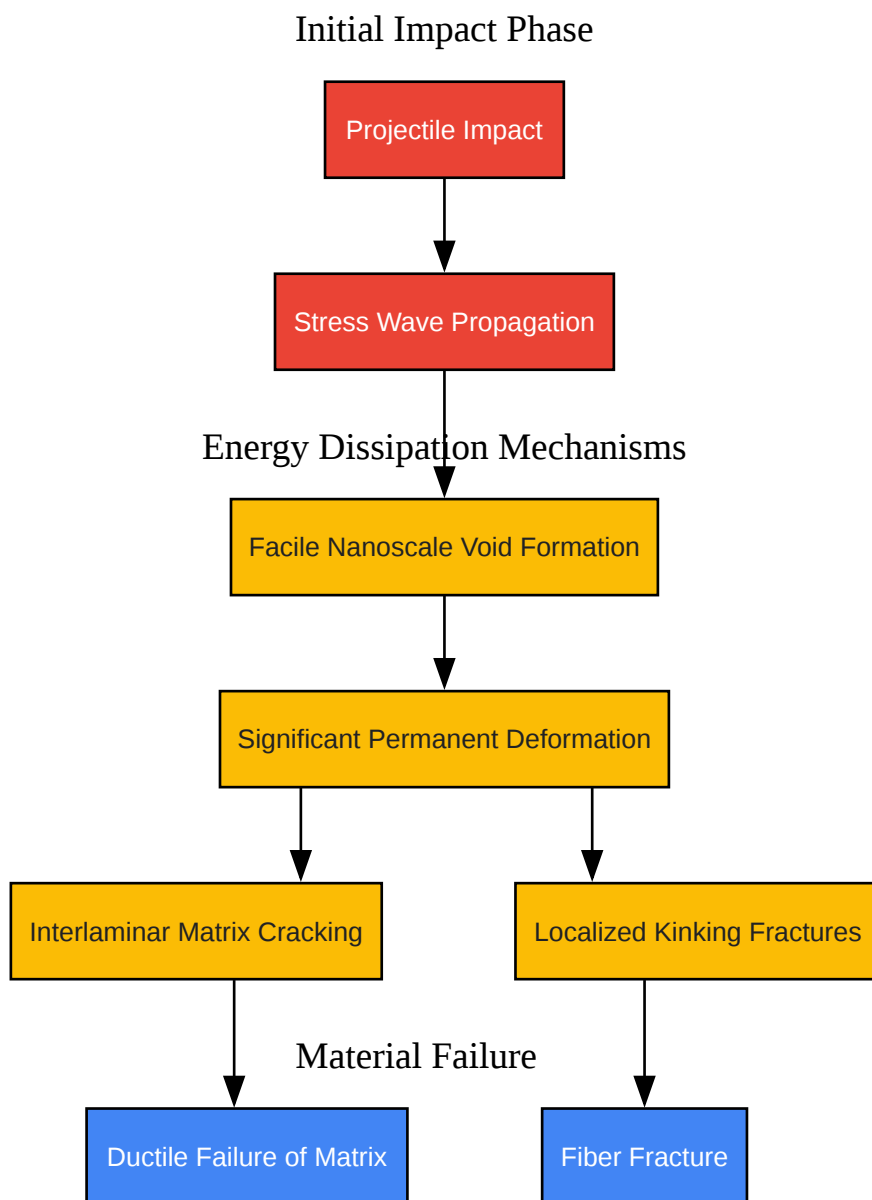
## Visualizing Ballistic Impact on pDCPD Composites

The following diagrams illustrate the experimental workflow for ballistic testing and the logical progression of energy dissipation and failure mechanisms within pDCPD composites upon impact.



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Caption: Experimental workflow for ballistic testing of pDCPD composites.



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Caption: Logical flow of energy dissipation and failure in pDCPD composites.

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